

Application Notes: 3'-Deoxycytidine in DNA Sequencing Techniques

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Compound of Interest

Compound Name: 3'-Deoxycytidine

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Introduction

DNA sequencing, the process of determining the precise order of nucleotides within a DNA molecule, is a cornerstone of modern biology and medicine. A foundational technique in this field is Sanger sequencing, also known as the chain-termination method.^{[1][2]} This method relies on the strategic use of modified nucleotides called dideoxynucleotides (ddNTPs) to terminate DNA synthesis. **3'-Deoxycytidine**, in its triphosphate form (ddCTP), is one of these crucial chain-terminating molecules.^[3] It specifically allows for the identification of cytosine (C) bases within a DNA sequence. These application notes provide a detailed overview of the role of **3'-Deoxycytidine** in DNA sequencing, including the underlying principles, experimental protocols, and quantitative data for practical application.

Principle of Dideoxy Chain Termination

The Sanger sequencing method is predicated on the enzymatic synthesis of a DNA strand that is complementary to the template being sequenced.^[4] The reaction mixture contains all the necessary components for DNA replication: a DNA template, a primer, DNA polymerase, and the four standard deoxynucleotide triphosphates (dNTPs: dATP, dGTP, dCTP, dTTP).^[5] The key to the method is the inclusion of a small amount of a specific 3'-Deoxy-nucleoside triphosphate, in this case, **3'-Deoxycytidine** triphosphate (ddCTP).

Standard dNTPs possess a hydroxyl (-OH) group on the 3' carbon of the deoxyribose sugar. This 3'-OH group is essential for forming a phosphodiester bond with the 5' phosphate group of the next incoming nucleotide, allowing the DNA chain to elongate. In contrast, **3'-**

Deoxycytidine (and other ddNTPs) lacks this 3'-OH group. When DNA polymerase incorporates a ddCTP molecule opposite a guanine (G) in the template strand, the absence of the 3'-OH group makes it impossible to form the next phosphodiester bond. This results in the immediate and irreversible termination of DNA strand elongation.

By including ddCTP in the sequencing reaction, a nested set of DNA fragments is generated, all starting from the same primer but terminating at different positions where a cytosine base is located.

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